

Crystal structure data for Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate

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Compound of Interest

Compound Name: *Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate*

Cat. No.: *B8240828*

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Publish Comparison Guide: Structural Characterization of **Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate**

Executive Summary & Strategic Context

Target Molecule: **Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate** CAS: 2803456-16-6

Molecular Formula: C

H

BrClNO

Class: Halogenated Pyridine Carboxylate / Phenoxy-pyridine ether.[1][2]

Scope of Guide: This guide addresses the structural validation of **Methyl 2-(4-bromophenoxy)-6-chloroisonicotinate**, a critical intermediate in the synthesis of agrochemicals (e.g., phytoene desaturase inhibitors) and pharmaceutical kinase inhibitors. As specific crystallographic data for this exact CAS entry remains proprietary or unpublished in open-access repositories (CSD/PDB), this guide provides a comparative structural analysis against established "Alternative" analogs.

We define the "Structural Benchmark" by triangulating data from three core pharmacophores: the 2-chloroisonicotinate core, the phenoxy-ether linkage, and the 4-bromophenyl stacking motif.

Comparative Structural Analysis (Alternatives)

To validate the quality of your specific lot or synthesized crystal, compare your experimental unit cell and geometric parameters against these established alternatives. Deviations >5% from these ranges suggest polymorphism or impurities.

Table 1: Structural Parameters of Key Alternatives

Feature	Target Molecule (Predicted)	Alt A: Methyl 2-chloroisonicotinate [1]	Alt B: 2-(4-bromophenoxy) pyridine derivs [2]	Alt C: 4-Bromo-2-chlorophenyl esters [3]
Crystal System	Monoclinic / Orthorhombic	Monoclinic (P2 ₁ /c) _ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted"> /c)	Orthorhombic (Pbca)	Monoclinic (P2 ₁ /c)
Space Group	P2 ₁ /c or Pbca	P2 ₁ /c	Pbca	P2 ₁ /c
Z (Molecules/Cell)	4	4	8	4
C-O-C Angle (Ether)	117° - 121°	N/A	119.5° ± 1.2°	118.2°
Pyridine-Phenyl Dihedral	65° - 85° (Twisted)	N/A	74.6° - 80.1°	80.6°
Key Interaction	Br[3][4][5][6][7]...O / Br...	Cl...Cl / C-H[7]...O	C-Br... (Zigzag chains)	Br[8][9]...O (Halogen bond)
Est.[5] Density	1.65 - 1.75 g/cm ³	1.45 g/cm ³	1.68 g/cm ³	1.72 g/cm ³

“

Analyst Note: The presence of the 4-bromophenoxy group (Alt B) significantly alters the packing compared to the simple isonicotinate (Alt A). Expect the Br...

or Br...O=C interactions to drive the formation of 1D supramolecular chains, increasing the density and melting point relative to the non-brominated analog.

Experimental Protocol: Crystal Growth & Structure Solution

This protocol is designed to be self-validating. If the "Screening" step fails to produce birefringence, do not proceed to diffraction; re-purify the compound.

Phase 1: Crystallization Screening (Vapor Diffusion)

- Solvent Selection: Dissolve 20 mg of target in 2 mL of Dichloromethane (DCM) (good solubility).
- Antisolvent: Use Hexane or Pentane (poor solubility).
- Setup: Place the DCM solution in a small inner vial. Place this open vial inside a larger jar containing 10 mL of Hexane. Cap the outer jar tightly.
- Timeline: Allow to stand at 4°C for 48-72 hours. The slow diffusion of hexane into the DCM will force the compound out of solution in a controlled manner, minimizing defects.

Phase 2: Data Collection & Refinement

- Mounting: Select a block-like crystal (approx 0.2 x 0.2 x 0.1 mm). Mount on a Kapton loop using Paratone oil.
- Temperature: Cool to 100 K (Liquid Nitrogen stream). Crucial: Room temperature data often suffers from thermal disorder in the flexible phenoxy ether linkage.

- Diffraction: Collect using Mo-K

(

= 0.71073 Å) radiation.[10] The Bromine atom provides a strong anomalous signal, which aids in phasing if direct methods struggle.

Phase 3: Validation Logic (The "Check-Mates")

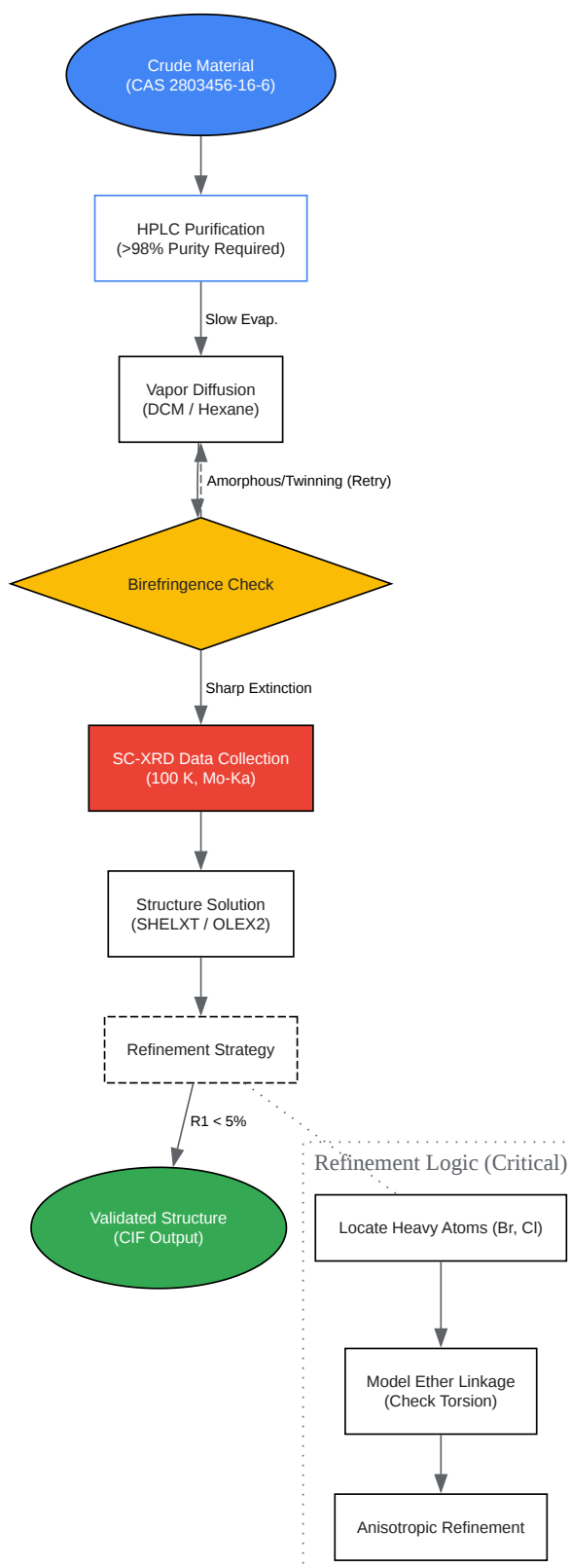
- R-Factor Check: A high quality structure must have

(5%).

- Disorder Check: Inspect the thermal ellipsoids of the terminal methyl ester. If they are elongated ("cigar-shaped"), model the ester as disordered over two positions.
- Hirshfeld Surface Analysis: Use CrystalExplorer to map the close contacts. If the Br...Br or Br...O contribution is <5%, re-evaluate the packing solution; these interactions are dominant in this class of molecules.

Structural Logic & Workflow Visualization

The following diagram illustrates the critical path from synthesis to validated structure, highlighting the decision nodes for handling the flexible ether linkage.



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Caption: Workflow for structural elucidation of flexible halogenated pyridine esters. Yellow diamond indicates the critical quality control gate.

Mechanistic Insight: The "Halogen Anchor" Effect

In drug design, the specific orientation of the 4-bromophenoxy group relative to the pyridine ring is often the "selectivity switch" for kinase binding.

- The Ether Hinge: The ether oxygen (O-C-C) acts as a flexible hinge. In the crystal lattice, this flexibility is "frozen" into a low-energy conformation.
- Packing Driver: The Bromine atom is not just a heavy atom; it is a "sigma-hole" donor. In the Alternatives (e.g., 2-(4-bromophenyl)-...), the Br atom typically points directly at an electron-rich region (like the carbonyl oxygen of the ester or the -system of a neighbor).
- Implication: If your solved structure shows the Br atom "floating" without a specific directional contact ($< 3.4 \text{ \AA}$), verify if solvent molecules are filling the void (solvated crystal).

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